

Application Notes: Phenol Red in Titrations for Analytical Chemistry

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Compound of Interest

Compound Name: Phenol Red

Cat. No.: B144684

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Introduction

Phenol red (phenolsulfonphthalein) is a versatile and widely used pH indicator in analytical chemistry, particularly in acid-base titrations.^[1] Its distinct color transition across a specific pH range makes it a valuable tool for determining the equivalence point in various titration setups. These application notes provide detailed information and protocols for the effective use of **phenol red** in titrations for researchers, scientists, and drug development professionals.

Principle of Operation

Phenol red is a weak acid that exhibits different colors in its protonated (acidic) and deprotonated (basic) forms.^[2] The equilibrium between these two forms is pH-dependent. In acidic solutions, the equilibrium shifts towards the protonated, yellow form. As the pH increases and the solution becomes more alkaline, the equilibrium shifts towards the deprotonated, red to bright pink form.^[1] This color change is sharp and easily observable, making it an excellent visual indicator for the endpoint of a titration.

Suitability for Titration Types

The effectiveness of an indicator is determined by how closely its pH transition range matches the pH at the equivalence point of the titration. **Phenol red** is particularly well-suited for the following types of titrations:

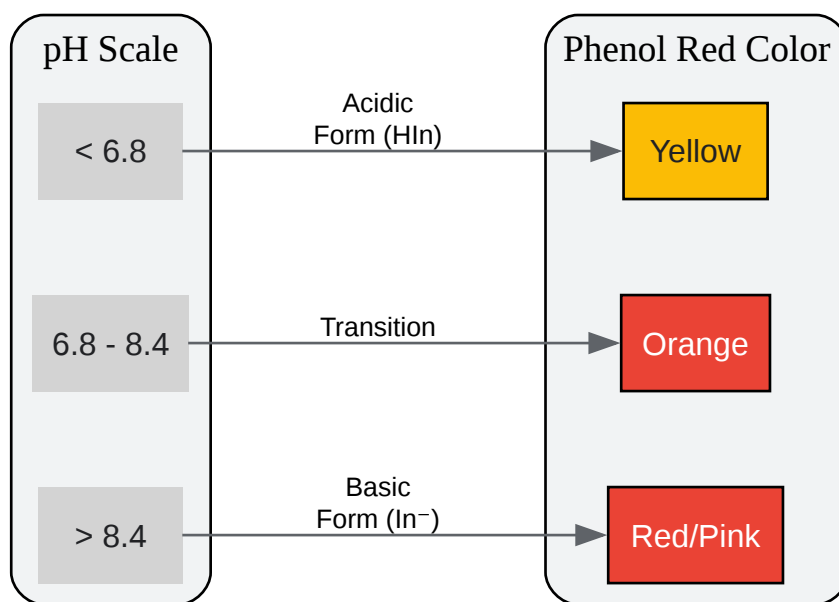
- **Strong Acid-Strong Base Titrations:** In the titration of a strong acid (e.g., HCl) with a strong base (e.g., NaOH), the pH at the equivalence point is approximately 7.^[3] **Phenol red**'s pH range of 6.8 to 8.4 comfortably brackets this point, providing a clear and accurate indication of neutralization.^{[4][5]}
- **Weak Acid-Strong Base Titrations:** When titrating a weak acid (e.g., acetic acid) with a strong base (e.g., NaOH), the equivalence point occurs at a pH greater than 7 due to the formation of the conjugate base. **Phenol red** is a suitable indicator for many such titrations as its transition range often aligns with the steep portion of the titration curve around the equivalence point.^[3]

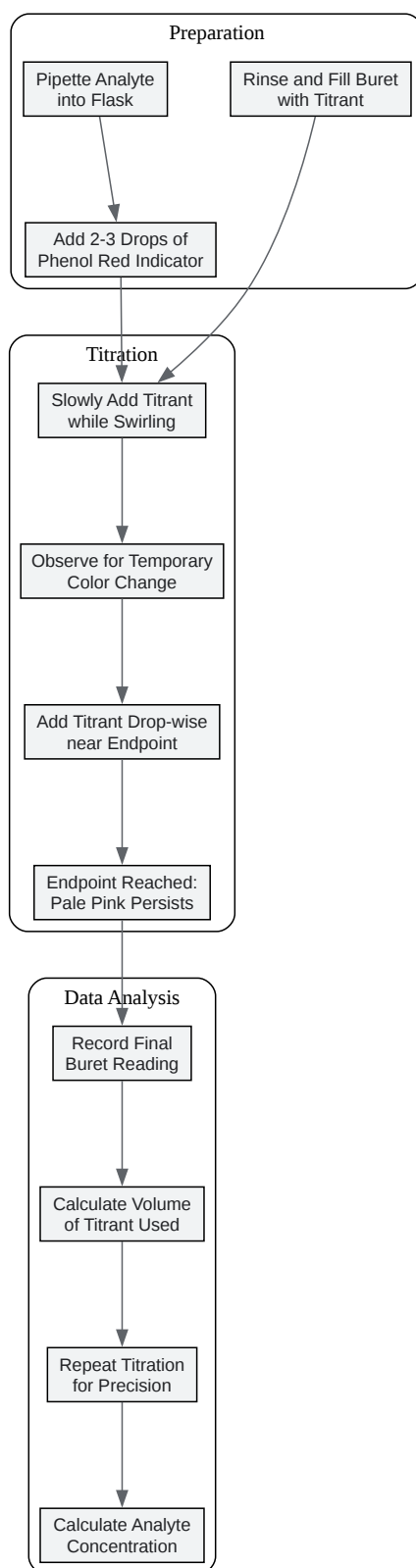
Quantitative Data

The following table summarizes the key quantitative properties of **phenol red** for its application in titrations.

Property	Value	Reference
Chemical Name	Phenolsulfonphthalein	
Molecular Formula	C ₁₉ H ₁₄ O ₅ S	
Molar Mass	354.38 g/mol	
pKa	~7.9	^{[1][5]}
pH Transition Range	6.8 - 8.4	^{[4][5]}
Color in Acidic Solution (pH < 6.8)	Yellow	^[1]
Color in Transition Range (pH 6.8 - 8.4)	Orange	^[4]
Color in Alkaline Solution (pH > 8.4)	Red to Bright Pink (Fuchsia)	^[1]

Visualizations





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